

safe handling and storage procedures for 3- Fluoro-2-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Fluoro-2-methylpyridine**

Cat. No.: **B130116**

[Get Quote](#)

Technical Support Center: 3-Fluoro-2- methylpyridine

This guide provides essential safety information, handling procedures, and emergency protocols for the use of **3-Fluoro-2-methylpyridine** in a laboratory setting. Researchers, scientists, and drug development professionals should familiarize themselves with this information before working with this compound.

Troubleshooting Guide

This section addresses specific issues that users might encounter during their experiments with **3-Fluoro-2-methylpyridine**.

Problem	Possible Cause(s)	Solution(s)
Unexpected Color Change or Vigor of Reaction	- Contamination of the reaction vessel.- Reaction temperature is too high.- Incompatible solvent or reagent used.	- Ensure all glassware is clean and dry before use.- Maintain strict temperature control using an ice bath or other cooling methods.- Review the experimental protocol and ensure all solvents and reagents are compatible with 3-Fluoro-2-methylpyridine. Incompatible materials include acids, acid chlorides, and strong oxidizing agents. [1] [2] [3]
Spill of 3-Fluoro-2-methylpyridine	Accidental splashing or container breakage.	- Small spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. [3] Ventilate the area.- Large spills: Evacuate the area immediately. Wear full personal protective equipment (PPE), including respiratory protection. [1] [4] Contain the spill using non-combustible absorbent materials. Prevent entry into waterways.
Difficulty in Dissolving the Compound	The compound is only slightly soluble in water. [5]	- Use an appropriate organic solvent. Consult literature for suitable solvents for your specific reaction.
Skin or Eye Contact	Inadequate personal protective equipment (PPE) or accidental exposure.	- Skin Contact: Immediately wash the affected area with plenty of soap and water. [4] Remove contaminated clothing

and wash it before reuse.[4]

Seek medical attention if

irritation persists.- Eye

Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[1][2]

Remove contact lenses if present and easy to do.[1]

Seek immediate medical attention.

Frequently Asked Questions (FAQs)

1. What are the primary hazards associated with **3-Fluoro-2-methylpyridine**?

Based on information for similar fluorinated pyridines, **3-Fluoro-2-methylpyridine** is expected to be a flammable liquid and an irritant.[6] It may cause skin and serious eye irritation.[4] Inhalation of vapors may cause respiratory irritation.

2. What personal protective equipment (PPE) should I wear when handling **3-Fluoro-2-methylpyridine**?

It is essential to wear appropriate PPE to minimize exposure. This includes:

- Eye/Face Protection: Chemical safety goggles and a face shield.[7]
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood.[1] [4] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[8]

3. How should I properly store **3-Fluoro-2-methylpyridine**?

Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as acids, acid chlorides, and strong oxidizing agents.[1][2][3]

Recommended storage temperature is between 0-8°C.[6][9]

4. What should I do in case of a fire involving **3-Fluoro-2-methylpyridine**?

Use a dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish the fire.[1][2] Water spray can be used to cool containers.[3] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2][8]

5. What are the first-aid measures for inhalation or ingestion?

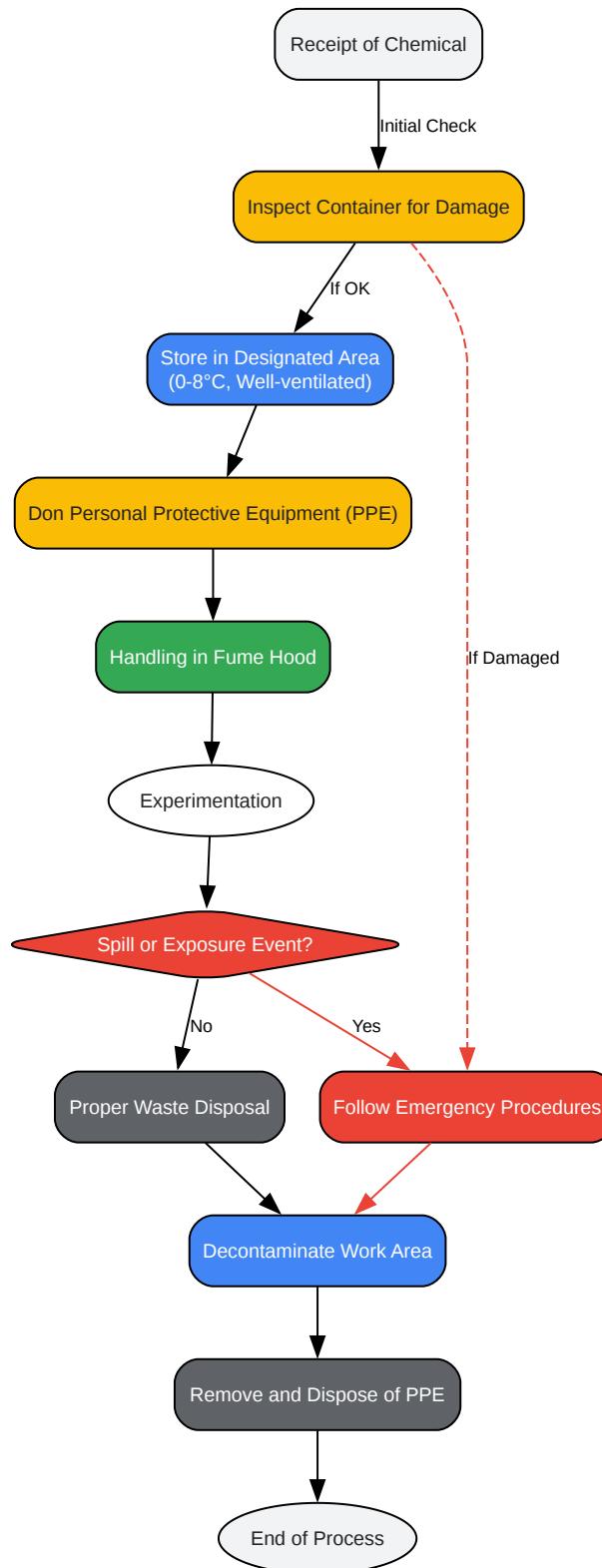
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting.[1][4] Rinse the mouth with water.[4] Seek immediate medical attention.[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₆ FN	[9][10]
Molecular Weight	111.12 g/mol	[9][10]
Appearance	Clear, colorless to yellow liquid	[6][9]
Density	1.077 g/mL	[9]
Boiling Point	114 °C	[9]
Storage Temperature	0-8 °C	[6][9]

Safe Handling and Storage Workflow

Safe Handling and Storage of 3-Fluoro-2-methylpyridine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **3-Fluoro-2-methylpyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. 3-FLUORO-2-METHYL PYRIDINE | 15931-15-4 [amp.chemicalbook.com]
- 6. chemimpex.com [chemimpex.com]
- 7. echemi.com [echemi.com]
- 8. fishersci.com [fishersci.com]
- 9. chemimpex.com [chemimpex.com]
- 10. 3-Fluoro-2-methylpyridine | C6H6FN | CID 21613172 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [safe handling and storage procedures for 3-Fluoro-2-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b130116#safe-handling-and-storage-procedures-for-3-fluoro-2-methylpyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com